

Technical Guide: Synonyms & Identification of 1-(1-Cyclohexen-1-yl)ethanol

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Compound of Interest

Compound Name: 1-(1-Cyclohexen-1-yl)ethanol

Cat. No.: B12042806

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Executive Summary

1-(1-Cyclohexen-1-yl)ethanol (CAS: 3197-68-0) is a secondary allylic alcohol used primarily as a chemical intermediate in organic synthesis and fragrance chemistry.^{[1][2]} Its nomenclature in literature is frequently inconsistent, leading to confusion with its saturated analog (1-cyclohexylethanol) or structural isomers.^[1]

This guide provides a definitive reference for identifying, naming, and synthesizing this compound, ensuring researchers select the correct reagent for drug development and fine chemical applications.

Part 1: Nomenclature & Synonyms^{[1][3]}

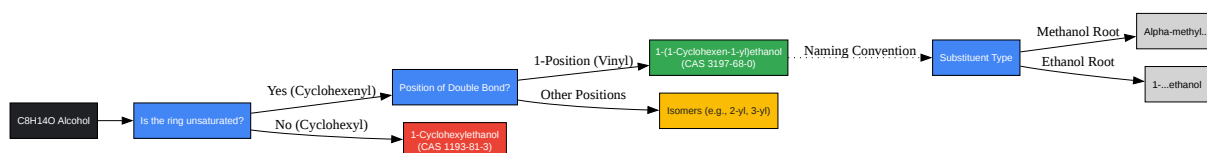
Precision in nomenclature is critical for this compound due to the high density of structural isomers in the C₈H₁₄O chemical space. The following table categorizes valid synonyms, database identifiers, and common misnomers.

Synonym Mapping Table

Category	Synonym / Identifier	Status	Notes
Systematic (IUPAC)	1-(1-Cyclohexen-1-yl)ethanol	Primary	The most precise structural name. [1]
Alternative Systematic	-Methyl-1-cyclohexene-1-methanol	Valid	Older nomenclature treating the ethanol chain as a substituted methanol. [1]
Common / Trade	1-(1-Cyclohexenyl)ethanol	Valid	Widely used in vendor catalogs (e.g., Sigma-Aldrich). [1]
Database ID	CAS 3197-68-0	Definitive	Unique identifier for the specific 1-en-1-yl isomer.
Ambiguous / Misnomer	2-(1-Cyclohexenyl)ethanol	Invalid	Often appears in aggregated databases; chemically implies a primary alcohol ($-\text{CH}_2\text{CH}_2\text{OH}$) rather than the correct secondary alcohol. [1]
Related Analog	1-Cyclohexylethanol	Distinct	The saturated analog (CAS 1193-81-3). [1] Do not confuse.

Nomenclature Logic Diagram

The following diagram illustrates the decision logic for naming this compound to avoid confusion with isomers.



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Caption: Decision tree for distinguishing **1-(1-Cyclohexen-1-yl)ethanol** from close structural relatives.

Part 2: Structural Specifications & Properties[1]

Chemical Structure

The molecule features a cyclohexene ring with a hydroxyethyl group attached directly to the alkene carbon (C1). This allylic position makes the alcohol reactive and susceptible to rearrangement under acidic conditions.

- Formula: $C_8H_{14}O$ [1]
- Molecular Weight: 126.20 g/mol [1][2][3]
- Chirality: The molecule has one chiral center at the alcohol carbon (-carbon).[1] Commercial preparations are typically racemic ().
- Physical State: Commercially supplied as a solid or low-melting waxy solid.[1]
 - Note: This distinguishes it from the saturated analog, 1-cyclohexylethanol, which is a liquid at room temperature (BP ~189°C).[1]

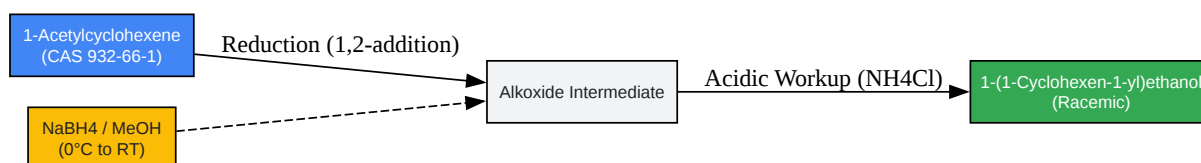
Key Physical Properties

Property	Value	Source
Form	Solid / Waxy Solid	Sigma-Aldrich [1]
Boiling Point	N/A (Solid) / ~85-88°C @ 22mmHg (Ketone Precursor)	NIST [2]
Solubility	Soluble in alcohols, ethers; insoluble in water.[1]	Estimated

Part 3: Synthesis & Experimental Protocols

The most reliable route to **1-(1-Cyclohexen-1-yl)ethanol** is the reduction of 1-acetylcyclohexene.[1] This method ensures the double bond remains in the thermodynamically stable 1-position.[1]

Synthesis Workflow Diagram



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Caption: Synthetic pathway via hydride reduction of the conjugated ketone.

Detailed Protocol: Reduction of 1-Acetylcyclohexene

Objective: Selective 1,2-reduction of the ketone to the allylic alcohol without reducing the alkene.[1]

Reagents:

- 1-Acetylcyclohexene (1.0 eq)[1][4][5]
- Sodium Borohydride (NaBH₄) (0.4–0.6 eq)

- Methanol (Solvent)[6][7]
- Cerium(III) Chloride ($\text{CeCl}_3 \cdot 7\text{H}_2\text{O}$) (Optional: Luche conditions for higher selectivity)

Procedure:

- Preparation: Dissolve 1-acetylcyclohexene (e.g., 10 mmol) in Methanol (20 mL) in a round-bottom flask. Cool the solution to 0°C using an ice bath.
- Addition: Slowly add NaBH_4 (typically 0.4–0.6 equivalents to account for hydride stoichiometry) in small portions over 15 minutes.
 - Expert Insight: While NaBH_4 alone is usually sufficient, adding CeCl_3 (1.0 eq) creates Luche reduction conditions, which accelerates 1,2-reduction and suppresses potential conjugate addition (reduction of the C=C bond).
- Reaction: Stir at 0°C for 30 minutes, then allow to warm to room temperature. Monitor by TLC (silica gel, Hexane:EtOAc) until the starting ketone disappears.
- Workup: Quench the reaction with saturated aqueous Ammonium Chloride (NH_4Cl). Extract with Diethyl Ether or Dichloromethane (3x).
- Purification: Wash combined organic layers with brine, dry over anhydrous MgSO_4 , and concentrate in vacuo. The product is typically pure enough for use, or can be recrystallized/distilled if necessary.

Part 4: Applications & Relevance[1]

Organic Synthesis Intermediate

The compound serves as a versatile "building block" for:

- Allylic Rearrangements: Under acidic conditions, the hydroxyl group can migrate, or the double bond can shift, allowing access to functionalized cyclohexane derivatives.
- Diels-Alder Reactions: The cyclohexene ring can participate in further cycloadditions if functionalized.[1]

Fragrance Chemistry

While the saturated analog (1-cyclohexylethanol) is a known fragrance ingredient ("Muguet" type odor), **1-(1-cyclohexen-1-yl)ethanol** is often used as a precursor to synthesize complex terpene-like fragrance molecules.^[1] Its own odor profile is described as weak or solvent-like compared to its esters.^[1]

References

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